

In Vivo Efficacy of SBC-110736 in Hypercholesterolemia Models: Application Notes and Protocols

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Compound of Interest

Compound Name: SBC-110736

Cat. No.: B610721

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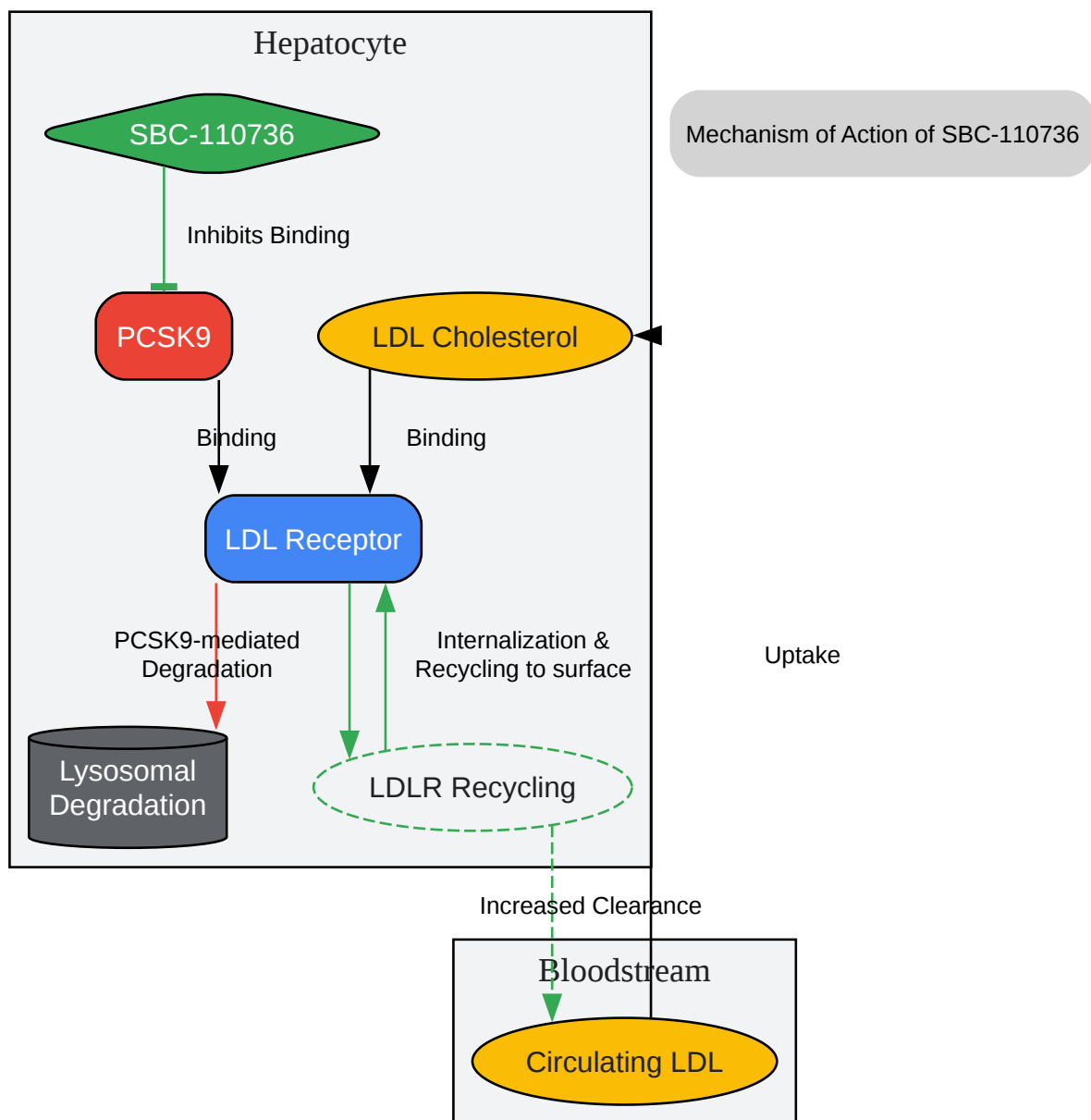
For Researchers, Scientists, and Drug Development Professionals

Abstract

SBC-110736 is a small-molecule inhibitor of proprotein convertase subtilisin/kexin type 9 (PCSK9), a key regulator of serum cholesterol. By inhibiting the interaction between PCSK9 and the low-density lipoprotein receptor (LDLR), **SBC-110736** prevents LDLR degradation, leading to increased clearance of LDL cholesterol from the circulation. This document provides detailed protocols for in vivo efficacy studies of **SBC-110736** in diet-induced hypercholesterolemia mouse models and summarizes the expected quantitative outcomes.

Signaling Pathway of SBC-110736

The mechanism of action for **SBC-110736** involves the inhibition of the PCSK9-LDLR pathway, which ultimately leads to a reduction in plasma LDL cholesterol.



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Caption: Mechanism of Action of **SBC-110736**.

In Vivo Efficacy Data

Oral administration of **SBC-110736** has demonstrated significant dose-dependent reductions in total cholesterol and LDL cholesterol in hypercholesterolemic mouse models.

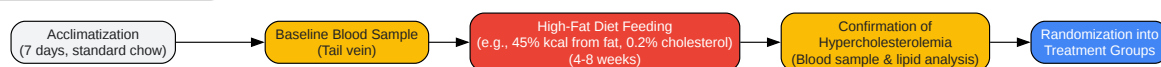
Animal Model	Treatment Group	Dose (mg/kg/day)	Duration	Total Cholesterol Reduction (%)	LDL-Cholesterol Reduction (%)	HDL-Cholesterol Change	Triglyceride Change
C57BL/6 Mice (High-Fat Diet)	Vehicle Control	-	14 days	-	-	No significant change	No significant change
C57BL/6 Mice (High-Fat Diet)	SBC-110736	30	14 days	38%	Not Specified	No significant change	No significant change
C57BL/6 Mice (High-Fat Diet)	SBC-110736	Not Specified	7-14 days	Up to 45%	Up to 45%	No significant change	No significant change

Experimental Protocols

Induction of Hypercholesterolemia in C57BL/6 Mice

This protocol describes the induction of hypercholesterolemia in C57BL/6 mice through a high-fat diet, a common model to evaluate the efficacy of lipid-lowering agents.

Workflow for Diet-Induced Hypercholesterolemia



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Caption: Workflow for Diet-Induced Hypercholesterolemia.

Materials:

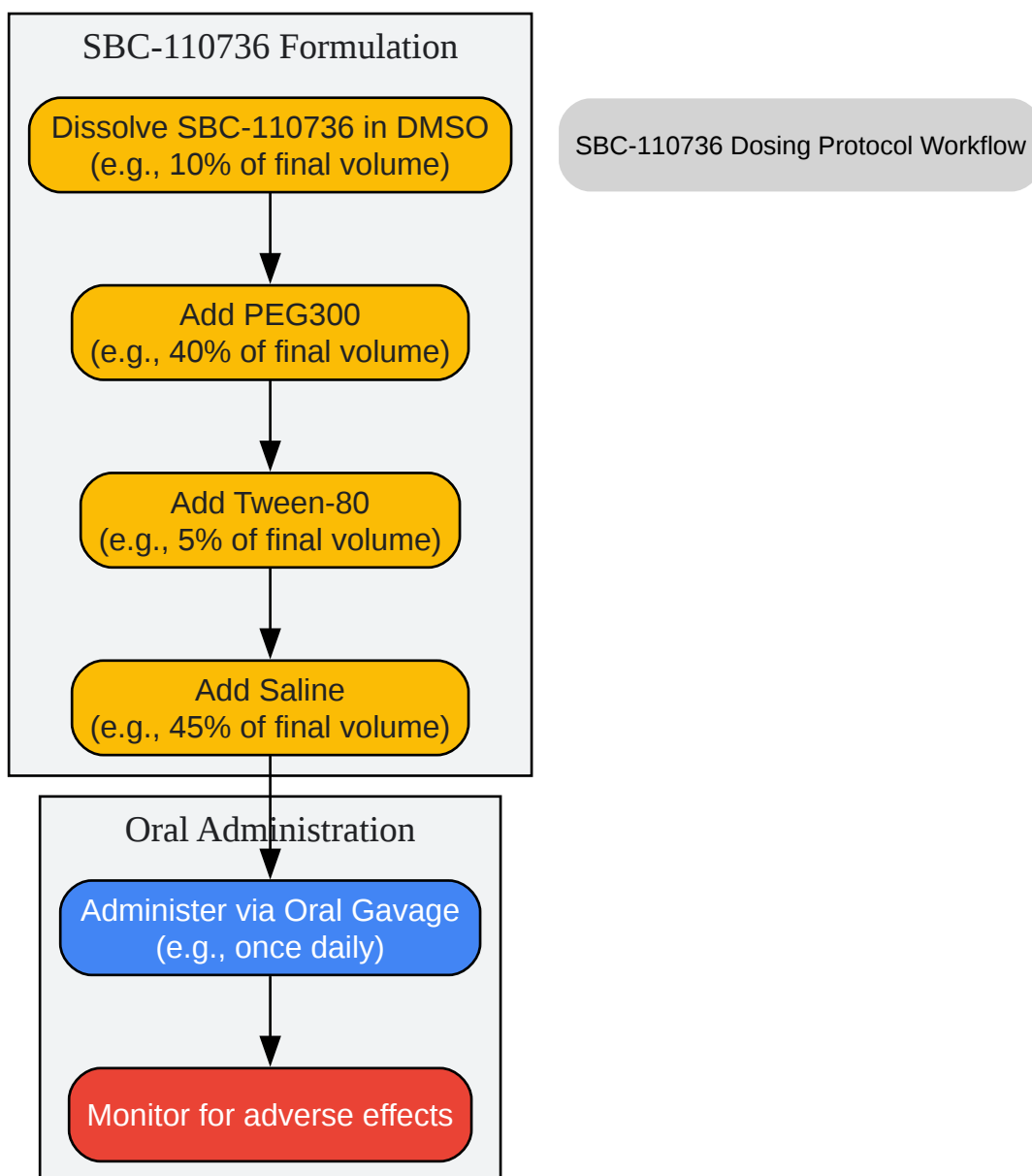
- Male C57BL/6 mice (8-10 weeks old)
- Standard chow diet
- High-fat diet (e.g., D12451 from Research Diets, Inc. - 45% kcal from fat, 20% kcal from protein, 35% kcal from carbohydrate, with 0.2% cholesterol by weight)
- Metabolic cages for housing
- Blood collection supplies (e.g., capillary tubes, microcentrifuge tubes with anticoagulant)
- Centrifuge
- Plasma lipid analysis kits (for total cholesterol, LDL-C, HDL-C, and triglycerides)

Procedure:

- Acclimatization: House mice in a temperature- and light-controlled environment with ad libitum access to standard chow and water for at least one week.
- Baseline Blood Collection: Collect a baseline blood sample from the tail vein of each mouse after a 4-6 hour fast.
- Dietary Induction: Switch the diet of the experimental group to a high-fat diet. Maintain a control group on the standard chow diet.
- Monitoring: Monitor the body weight and food intake of the mice weekly.
- Confirmation of Hypercholesterolemia: After 4-8 weeks on the high-fat diet, collect another blood sample to confirm the development of hypercholesterolemia (typically, a significant increase in total and LDL cholesterol compared to the control group).
- Randomization: Once hypercholesterolemia is established, randomize the mice into treatment and vehicle control groups.

Oral Administration of SBC-110736

This protocol details the preparation and oral gavage administration of **SBC-110736** to mice.



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Caption: **SBC-110736** Dosing Protocol Workflow.

Materials:

- **SBC-110736** powder

- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Vortex mixer
- Oral gavage needles (20-22 gauge, with a ball tip)
- Syringes (1 mL)

Procedure:

- Formulation Preparation (prepare fresh daily): a. Calculate the required amount of **SBC-110736** based on the desired dose and the number of animals. b. Prepare the vehicle solution consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. c. First, dissolve the **SBC-110736** powder in DMSO. d. Add PEG300 and vortex until the solution is clear. e. Add Tween-80 and vortex to mix. f. Finally, add the saline and vortex thoroughly to ensure a homogenous suspension.
- Dosing: a. Gently restrain the mouse. b. Measure the appropriate volume of the **SBC-110736** formulation into a syringe fitted with an oral gavage needle. c. Carefully insert the gavage needle into the esophagus and deliver the formulation directly into the stomach. d. Administer the vehicle solution to the control group using the same procedure. e. The typical dosing frequency is once daily.

Plasma Lipid Analysis

This protocol outlines the procedure for collecting blood and analyzing plasma lipid levels.

Materials:

- Blood collection supplies (as in Protocol 1)
- Refrigerated centrifuge

- Plasma lipid analysis kits (enzymatic colorimetric assays are commonly used)
- Microplate reader

Procedure:

- **Blood Collection:** At the end of the treatment period, collect blood from the mice via cardiac puncture or from the retro-orbital sinus following a 4-6 hour fast. Collect the blood into tubes containing an anticoagulant (e.g., EDTA).
- **Plasma Separation:** Centrifuge the blood samples at 2000 x g for 15 minutes at 4°C.
- **Plasma Storage:** Carefully collect the supernatant (plasma) and store it at -80°C until analysis.
- **Lipid Analysis:** Thaw the plasma samples on ice. Perform the lipid analysis for total cholesterol, LDL-cholesterol, HDL-cholesterol, and triglycerides according to the manufacturer's instructions provided with the commercial assay kits.
- **Data Analysis:** Measure the absorbance using a microplate reader and calculate the lipid concentrations based on the standard curve. Perform statistical analysis (e.g., t-test or ANOVA) to compare the lipid levels between the treatment and control groups.

Safety Precautions

- All animal procedures should be performed in accordance with institutional and national guidelines for the care and use of laboratory animals.
- Handle **SBC-110736** and all chemicals with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Oral gavage should be performed by trained personnel to minimize the risk of injury to the animals.
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